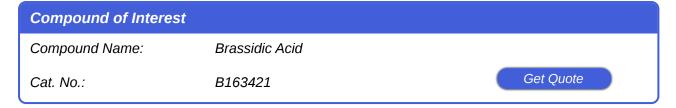


Application Notes and Protocols: Brassidic Acid in Nutritional Studies

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For: Researchers, Scientists, and Drug Development Professionals

Introduction

Brassidic acid (trans-13-docosenoic acid) is a monounsaturated trans fatty acid with the chemical formula C22H42O2.[1] As a very long-chain fatty acid, its nutritional implications are of interest, particularly in comparison to its cis-isomer, erucic acid, and other trans fatty acids.
[2] This document provides an overview of the known physiological effects of brassidic acid from nutritional studies and outlines detailed protocols for its investigation. Due to the limited specific research on brassidic acid, some methodologies are adapted from studies on similar fatty acids and represent standard approaches in nutritional science.

Physiological Effects and Quantitative Data

The primary source of in-vivo nutritional data on **brassidic acid** comes from a comparative study in rats, which evaluated its effects against erucic acid, elaidic acid, and oleic acid. The study highlighted differences in digestibility and effects on organ weights.

Table 1: Summary of Physiological Effects of **Brassidic Acid** in a 16-Week Rat Study[2]



Parameter	Observation with Brassidic Acid Diet (40% of 15% total lipids)	Comparison Group(s)
Digestibility	Lower than that of erucic acid.	Erucic acid
Absorbed Amount	Similar to erucic acid (due to differences in food consumption).	Erucic acid
Weight Gain (Adjusted for food consumption)	No significant changes with high linoleic acid diet.	Oleic acid, Erucic acid, Elaidic acid
Liver Weight (Adjusted for body weight)	Increased.	Oleic acid
Heart Histology	No lesions observed.	Erucic acid (induced definite myocardial lesions)

Experimental Protocols

The following protocols are designed to facilitate further research into the nutritional and metabolic effects of **brassidic acid**.

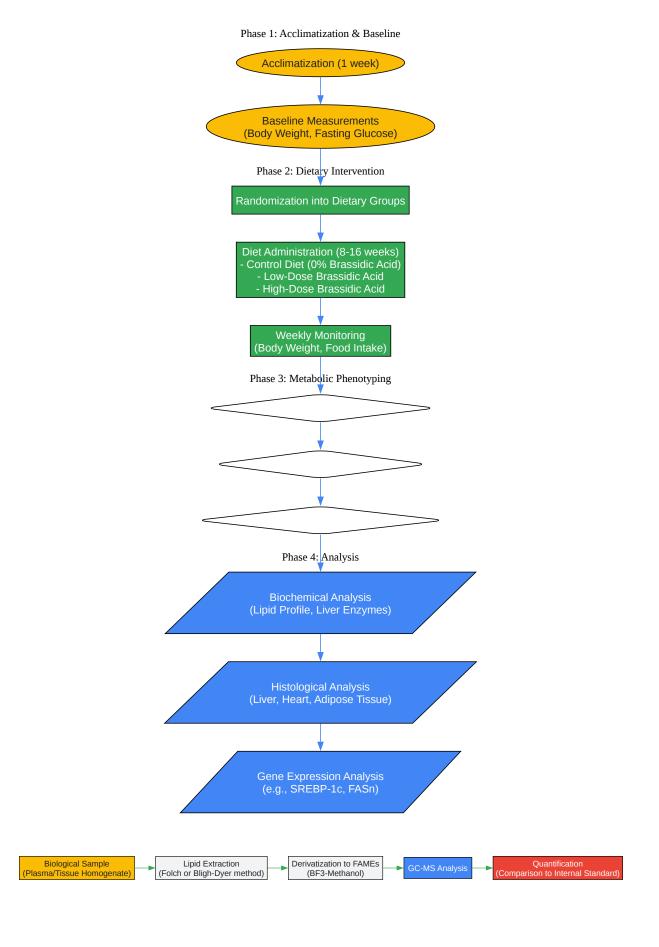
In Vivo Animal Study Protocol: Metabolic Effects of Dietary Brassidic Acid

This protocol outlines a typical rodent study to assess the impact of **brassidic acid** on metabolic health.

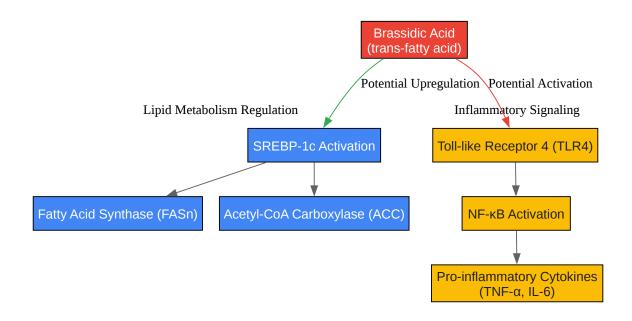
Objective: To determine the dose-dependent effects of dietary **brassidic acid** on lipid metabolism, glucose tolerance, and organ histology.

Experimental Workflow:









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References

- 1. Brassidic Acid | C22H42O2 | CID 5282772 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [Comparison of the mean-term physiological effects of cis or trans docosenoic acids in the rat. I. Digestibility of fatty acids. Effects on growth, organ weights and heart histology] PubMed [pubmed.ncbi.nlm.nih.gov]
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